

"Glycotriosyl glutamine" chemical structure and properties

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Compound of Interest

Compound Name: Glycotriosyl glutamine

Cat. No.: B1671916

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In-depth Technical Guide: Glycotriosyl Glutamine

For Researchers, Scientists, and Drug Development Professionals

Introduction

Glycotriosyl glutamine is a synthetic glycopeptide analogue that has been identified as a nephritogenoside. Its primary characterized biological effect is the induction of focal glomerulonephritis (FGN) and the appearance of myeloid bodies in the epithelial cells of podocytes in rat models. This technical guide provides a summary of the available chemical and physical properties of **Glycotriosyl glutamine** and outlines a general experimental framework for its use in nephrology research.

Chemical Structure and Properties

Glycotriosyl glutamine is a complex molecule consisting of a glutamine residue glycosylated with a trisaccharide moiety.

Systematic Name: 2-amino-5-[[2,3,4-trihydroxy-6-[[3,4,5-trihydroxy-6-(hydroxymethyl)oxan-2-yl]oxymethyl]oxan-5-yl]oxy]pentanamide

Physicochemical Properties

A summary of the known quantitative data for **Glycotriosyl glutamine** is presented in Table 1.

Property	Value	Reference
Molecular Formula	C ₂₃ H ₄₀ N ₂ O ₁₈	
Molecular Weight	632.57 g/mol	
CAS Number	83235-86-3	
Relative Density	1.73 g/cm ³	
Synonyms	Triglc-gln	

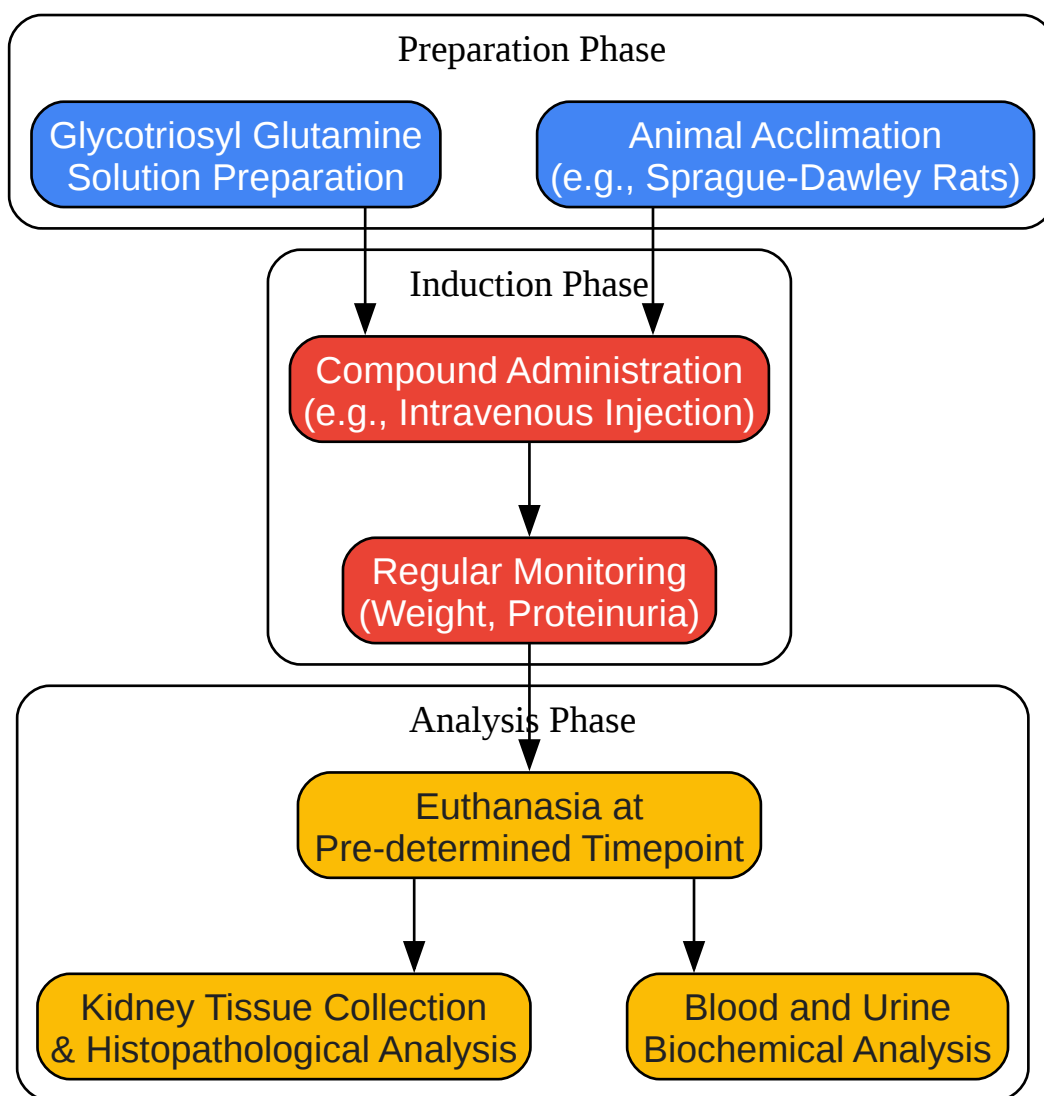
Note: Further experimental data regarding properties such as solubility, melting point, boiling point, and pKa are not readily available in the public domain.

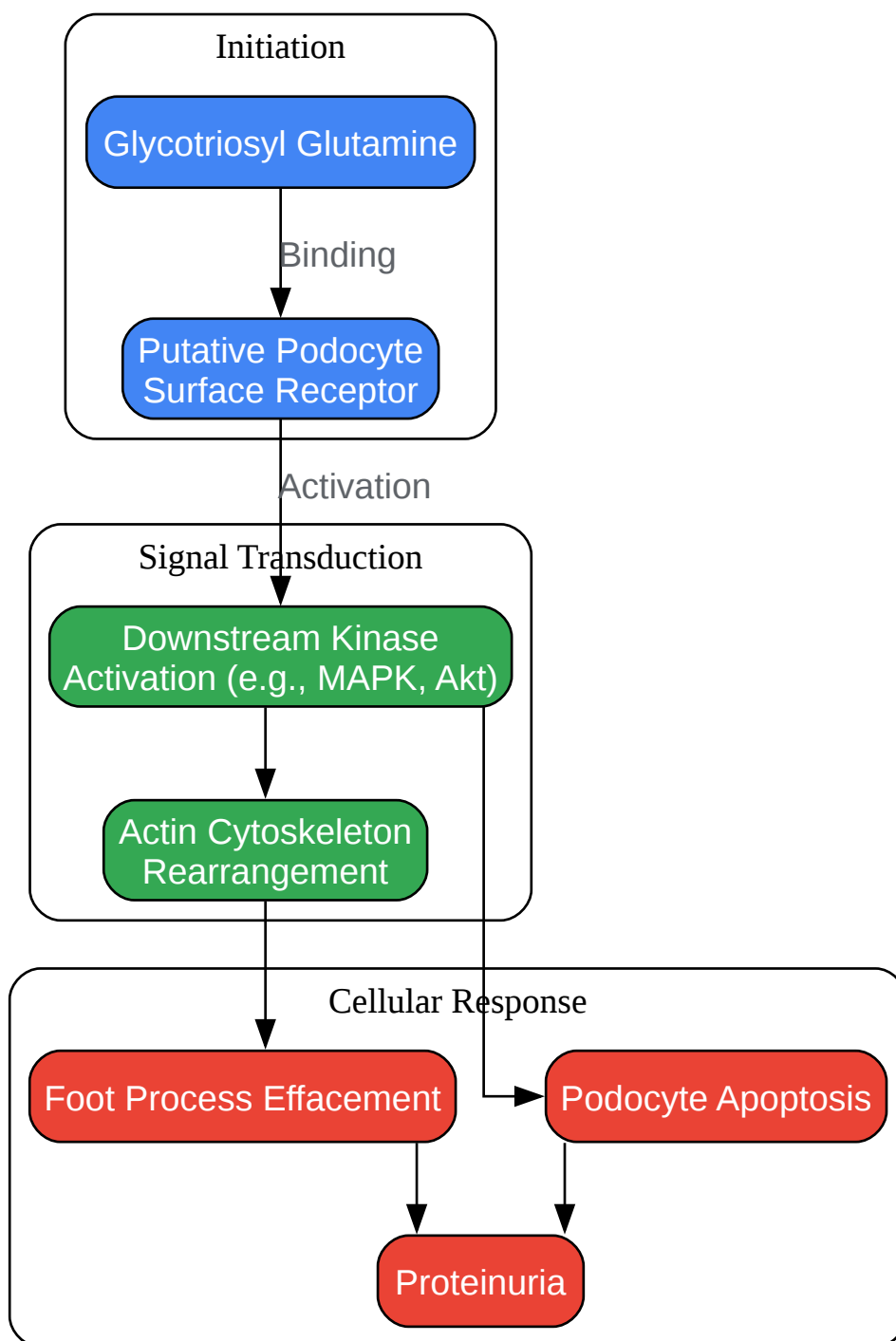
Experimental Protocols

The primary reported application of **Glycotriosyl glutamine** is in the experimental induction of focal glomerulonephritis in animal models. While a specific, detailed protocol for **Glycotriosyl glutamine** is not available in the reviewed literature, a general methodology can be inferred from studies inducing FGN with other synthetic glycopeptides.

General Workflow for Induction of Focal Glomerulonephritis (FGN)

The following diagram outlines a generalized experimental workflow for inducing FGN in a rat model using a synthetic glycopeptide like **Glycotriosyl glutamine**.





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